Technical Profile: 2-Chloro-1H-indole-3-carbonitrile

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Compound of Interest

Compound Name:	*2-chloro-1H-indole-3-carbonitrile*
CAS No.:	*156136-56-0*
Cat. No.:	*B3243343*

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CAS Registry Number: 156136-56-0[1][2][3]

Executive Summary

2-Chloro-1H-indole-3-carbonitrile is a highly functionalized indole derivative characterized by an electron-withdrawing nitrile group at the C3 position and a reactive chlorine atom at the C2 position. This specific substitution pattern creates a "push-pull" electronic system that activates the C2 position for nucleophilic aromatic substitution (

), making the compound a versatile scaffold for synthesizing complex pharmaceutical agents, particularly tyrosine kinase inhibitors and antitumor agents.

Chemical Identity & Physical Properties

The compound is distinct from its isomers (e.g., 5-chloro or 2-cyano derivatives) due to the specific activation of the C2-chlorine by the adjacent C3-nitrile.

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Property	Data
CAS Number	156136-56-0
IUPAC Name	2-chloro-1H-indole-3-carbonitrile
Molecular Formula	
Molecular Weight	176.60 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	177–180 °C (Lit. [1])
SMILES	N#CC1=C(Cl)NC2=CC=CC=C21
InChI Key	TWGXDANYSJKXEW-UHFFFAOYSA-N
Solubility	Soluble in DMSO, DMF, EtOAc; sparingly soluble in water.[3]

Synthetic Pathways

The synthesis of **2-chloro-1H-indole-3-carbonitrile** typically proceeds via the functionalization of oxindole (indolin-2-one). The most robust route involves the Vilsmeier-Haack formylation/chlorination sequence followed by conversion of the aldehyde to the nitrile.

Core Synthetic Workflow

- Vilsmeier-Haack Reaction: Treatment of oxindole with phosphorus oxychloride (

) and dimethylformamide (DMF) installs the C3-formyl group while simultaneously chlorinating the C2 position (transforming the amide tautomer to the chloro-imine).
- Oxime Formation: Condensation of the resulting aldehyde with hydroxylamine hydrochloride.
- Dehydration: Conversion of the oxime to the nitrile using a dehydrating agent (e.g.,

  or acetic anhydride).

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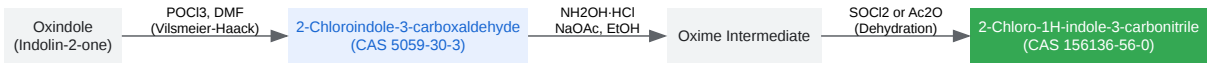

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Figure 1: Step-wise synthetic pathway from oxindole to the target nitrile.

Reactivity Profile: Nucleophilic Aromatic Substitution ( )

The defining chemical feature of **2-chloro-1H-indole-3-carbonitrile** is the activation of the C2-chloride. In a standard indole, the C2 position is not electrophilic. However, the strong electron-withdrawing nature of the C3-nitrile group (Hammett

) decreases electron density at C2, facilitating displacement by nucleophiles.

Mechanism

Nucleophiles (amines, thiols, alkoxides) attack the C2 position, forming a resonance-stabilized anionic intermediate (Meisenheimer complex), followed by the elimination of the chloride ion.

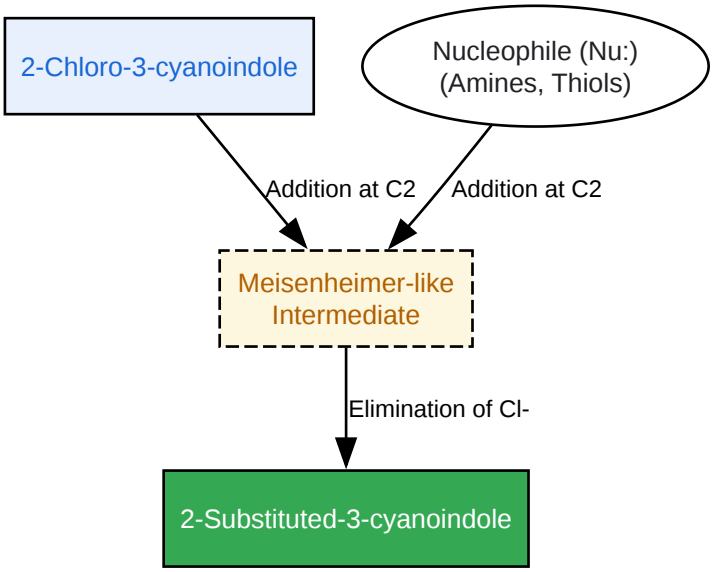

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Figure 2: Mechanism of

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reaction at the C2 position activated by the C3-nitrile.

Key Reactions

- Amination: Reaction with primary/secondary amines yields 2-aminoindole-3-carbonitriles, which are precursors to pyrimido[1,2-a]indoles.
- Thiolation: Reaction with thiols (e.g., thiophenol) yields 2-thioindole-3-carbonitriles, often used in antiviral research [1].
- Cyclization: Reaction with dinucleophiles (e.g., hydrazine, guanidine) can lead to fused tricyclic systems.

Medicinal Chemistry Applications

This scaffold is primarily utilized in the discovery of small-molecule inhibitors for oncology and virology.

Tyrosine Kinase Inhibitors (TKIs)

The 2-substituted indole-3-carbonitrile core mimics the adenine binding mode in ATP-competitive kinase inhibitors. The nitrile group can form critical hydrogen bonds with the hinge region of the kinase domain.

- Target: Epidermal Growth Factor Receptor (EGFR) and Src kinases.
- Mechanism: The indole NH and the C3-CN provide a donor-acceptor motif for binding [1].

Antitumor Agents

Derivatives synthesized from this core have demonstrated cytotoxicity against human tumor cell lines. The substitution at C2 allows for the tuning of lipophilicity and steric fit within the target protein's hydrophobic pocket.

HIV Non-Nucleoside Reverse Transcriptase Inhibitors (NNRTIs)

Indole-3-carbonitriles are structural isosteres of diarylpyrimidine (DAPY) NNRTIs (e.g., Etravirine). The 2-chloro group serves as a handle to introduce solubilizing groups or aromatic

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wings that access the NNRTI binding pocket's hydrophobic channel.

Experimental Protocols

Protocol A: Synthesis of 2-Chloro-1H-indole-3-carbonitrile (General Procedure)

Note: This protocol is adapted from standard functional group transformations of indole-3-carboxaldehydes.

- Oxime Formation:
  - Dissolve 2-chloro-1H-indole-3-carboxaldehyde (10 mmol) in ethanol (30 mL).
  - Add hydroxylamine hydrochloride (12 mmol) and sodium acetate (15 mmol).
  - Reflux for 2–4 hours until TLC indicates consumption of the aldehyde.
  - Pour into ice water; filter the precipitate (Oxime).
- Dehydration to Nitrile:
  - Suspend the dried oxime (10 mmol) in thionyl chloride (

    , 10 mL) or acetic anhydride.
  - Heat at reflux for 2 hours.
  - Evaporate excess reagent under reduced pressure.[4]
  - Neutralize the residue with saturated

    solution.
  - Extract with ethyl acetate, dry over

    , and concentrate.
  - Purification: Recrystallize from aqueous methanol or dichloromethane/hexanes.

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- Yield: Typically 60–80%. MP: 177–180 °C.[4]

Protocol B: Reaction with Aniline

- Dissolve **2-chloro-1H-indole-3-carbonitrile** (1.0 eq) in n-butanol or DMF.
- Add aniline (1.2 eq) and a catalytic amount of HCl (or use amine excess).
- Reflux for 4–8 hours.
- Cool to room temperature; the product often precipitates.
- Filter and wash with cold ethanol to obtain 2-(phenylamino)-1H-indole-3-carbonitrile.

References

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- PubChem.2-Chloro-1H-indole-3-carboxaldehyde (Precursor Data). Available at: [Link]

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